

# Personal protective equipment for handling 3-Ethylphenol

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## Compound of Interest

Compound Name: 3-Ethylphenol

Cat. No.: B1664133

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## Essential Safety and Handling Guide for 3-Ethylphenol

IMMEDIATE SAFETY CONCERNS: Corrosive & Toxic

**3-Ethylphenol** (CAS No. 620-17-7) is a hazardous chemical that poses significant risks upon exposure.<sup>[1][2]</sup> It is classified as acutely toxic if swallowed, inhaled, or in contact with skin.<sup>[1][2]</sup><sup>[3]</sup> Furthermore, it is corrosive and can cause severe skin burns and serious eye damage.<sup>[1][2]</sup><sup>[3]</sup> This guide provides essential procedural information for handling **3-Ethylphenol** safely in a laboratory setting.

## Hazard Identification and Classification

Properly understanding the hazards is the first step in safe handling. **3-Ethylphenol** is classified under the Globally Harmonized System (GHS) with the following primary hazards:

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful or toxic if swallowed, in contact with skin, or inhaled.<sup>[1][2]</sup>
- Skin Corrosion/Irritation: Causes severe skin burns.<sup>[1][2]</sup>
- Serious Eye Damage/Irritation: Causes serious eye damage.<sup>[1][2]</sup>

Signal Word: Danger<sup>[1][2]</sup>

Physical & Chemical Properties	Data
Appearance	Colorless to pale yellow liquid[2]
Molecular Formula	C8H10O[1]
Molecular Weight	122.17 g/mol [1]
Boiling Point	218 °C[4]
Flash Point	94 °C (201.2 °F) - closed cup[5]
Density	1.001 g/mL at 25 °C[5]
Solubility	Sparingly soluble in water.[2][6]

## Personal Protective Equipment (PPE) Protocol

A risk-based approach is critical for selecting the appropriate PPE. The level of protection must match the potential for exposure.

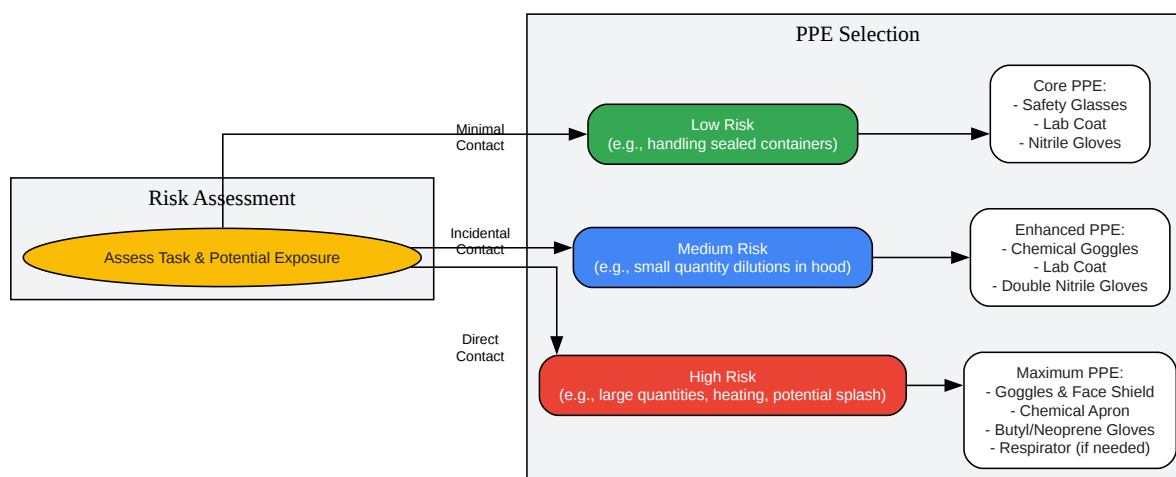
### Core PPE Requirements (Minimum for any handling):

- **Eye and Face Protection:** Chemical safety goggles are mandatory.[1][7] If there is a risk of splashing, a face shield must be worn in addition to goggles.[8]
- **Skin and Body Protection:** A fully buttoned, long-sleeved lab coat is required.[8] Long pants and closed-toe shoes are also mandatory.[8] For tasks with a higher splash risk, a chemically resistant apron (neoprene or butyl rubber) should be worn.[8]
- **Hand Protection:** Double-layered nitrile gloves are recommended for incidental contact.[8] For direct handling, concentrated solutions, or prolonged contact, heavy-duty gloves such as butyl rubber or neoprene should be worn over nitrile gloves.[8] Gloves must be changed immediately if contaminated.[8]

### Respiratory Protection:

All handling of **3-Ethylphenol** that may generate vapors or mists must be conducted in a certified chemical fume hood to ensure adequate ventilation.[1][8] If a fume hood is not

available or if exposure limits are exceeded, a NIOSH-approved respirator with an organic vapor cartridge is required.[1]



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Caption: PPE selection workflow based on task risk assessment.

## Operational Handling and Storage Plan

### Safe Handling Procedures:

- Preparation: Before starting work, ensure that a safety shower and eyewash station are accessible and have been recently tested.[1][7] A first aid kit specifically for phenol exposure, containing polyethylene glycol (PEG 300 or 400), should be readily available.[9]
- Ventilation: Always handle **3-Ethylphenol** inside a certified chemical fume hood.[1][8]
- Dispensing: When transferring or weighing, use spark-proof tools and work away from ignition sources.[1] Avoid creating mists or vapors.[1]

- Personal Hygiene: Wash hands thoroughly with soap and water after handling.<sup>[1]</sup> Do not eat, drink, or smoke in the laboratory.<sup>[1][3]</sup>
- End of Day: Securely close all containers.<sup>[1]</sup> Decontaminate the work area.

## Storage Plan:

- Store in a cool, dry, and well-ventilated area, away from heat and ignition sources.<sup>[1][2]</sup>
- Keep containers tightly closed and store them in a designated corrosives or flammables area.<sup>[1]</sup>
- Store locked up and segregated from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.<sup>[1][7]</sup>

## Emergency and Disposal Plan

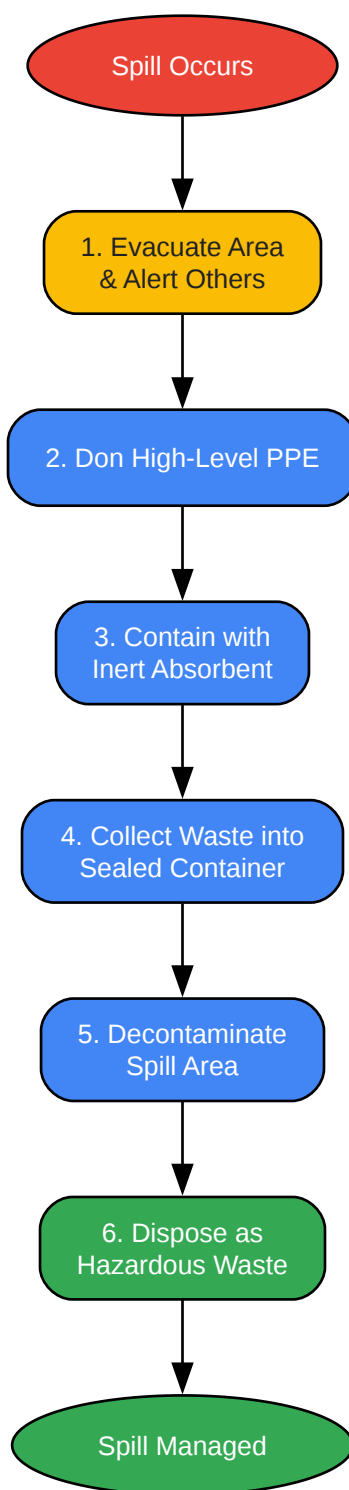
### First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.<sup>[1][7]</sup> Remove contact lenses if present and easy to do.<sup>[2]</sup> Seek immediate medical attention.<sup>[1]</sup>
- Skin Contact: Immediately remove all contaminated clothing.<sup>[2][3]</sup> Wash skin with soap and plenty of water.<sup>[1]</sup> It is highly recommended to gently wipe the affected area with a gauze pad soaked in polyethylene glycol (PEG 300 or 400) before washing.<sup>[9]</sup> Seek immediate medical attention.<sup>[1]</sup>
- Inhalation: Move the person to fresh air.<sup>[1][2]</sup> If breathing is difficult or stops, provide artificial respiration.<sup>[1][3]</sup> Seek immediate medical attention.<sup>[1]</sup>
- Ingestion: Do NOT induce vomiting.<sup>[1][2]</sup> Rinse mouth with water.<sup>[1][3]</sup> Never give anything by mouth to an unconscious person.<sup>[7]</sup> Call a physician or poison control center immediately.<sup>[1]</sup>

### Spill Response Protocol:

- Evacuate: Immediately alert others and evacuate the immediate area.

- Ventilate: Ensure the area is well-ventilated, preferably under a fume hood.
- Protect: Don the appropriate high-risk PPE (goggles, face shield, chemical apron, butyl/neoprene gloves).
- Contain: Use an inert absorbent material like vermiculite or sand to contain the spill. Do not use combustible materials.
- Collect: Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste.[\[10\]](#)
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: The collected waste must be disposed of as hazardous waste through your institution's environmental health and safety office.[\[1\]](#)



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Caption: Step-by-step spill response plan for **3-Ethylphenol**.

## Waste Disposal:

- All waste containing **3-Ethylphenol** must be collected in a designated, properly labeled, and sealed hazardous waste container.[1]
- Do not empty into drains or release into the environment.[7][10]
- Consult with your institution's environmental health and safety department for proper disposal procedures, as regulations can vary.[7]

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